

addressing microcrack formation in polycrystalline NMC particles

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Compound of Interest

Compound Name: *Lithium manganese nickel oxide*

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Welcome to the Technical Support Center for Cathode Materials Research. This guide provides in-depth information, troubleshooting advice, and experimental protocols for addressing the formation of microcracks in polycrystalline Lithium Nickel Manganese Cobalt Oxide (NMC) particles.

Frequently Asked Questions (FAQs)

Q1: What are microcracks in polycrystalline NMC particles and why are they detrimental?

Microcracks are fissures that develop within the secondary particles of NMC cathode materials. They are a primary cause of battery performance degradation. There are two main types:

- **Intergranular cracks:** These form along the grain boundaries between the primary nanocrystals that make up the larger secondary particle. They are the most common type in polycrystalline materials.^{[1][2]}
- **Intragranular cracks:** These cut across the primary crystals themselves.

The formation of these cracks is highly detrimental for several reasons:

- **Electrolyte Penetration:** Cracks create new pathways for the liquid electrolyte to seep into the particle's interior. This exposes fresh surfaces, leading to continuous and aggressive side reactions.^{[1][2][3]}

- **Loss of Contact:** The fracturing can isolate primary particles from the conductive network, making them electrochemically inactive.[\[2\]](#)
- **Increased Resistance:** The disruption of electron and lithium-ion pathways increases the overall impedance of the cell, reducing its efficiency and rate capability.[\[1\]](#)[\[4\]](#)
- **Structural Collapse:** Over many cycles, the propagation of cracks leads to the pulverization of the secondary particle, causing irreversible capacity loss.[\[2\]](#)[\[5\]](#)

Q2: What are the primary causes of microcrack formation in NMC particles?

Microcrack formation is primarily a chemo-mechanical issue driven by the stresses generated during battery operation. The main causes include:

- **Anisotropic Lattice Strain:** During charging (delithiation) and discharging (lithiation), the NMC crystal lattice expands and contracts anisotropically. The c-axis undergoes significant changes while the a/b-axes change differently.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) In polycrystalline particles, where primary grains are randomly oriented, this mismatch in expansion/contraction between adjacent grains builds immense internal stress, ultimately leading to fracture at the grain boundaries.[\[1\]](#)[\[7\]](#) This issue is particularly severe in Ni-rich NMC materials (e.g., NMC811).[\[7\]](#)[\[8\]](#)[\[10\]](#)
- **Abrupt Phase Transitions:** In Ni-rich cathodes, irreversible phase transitions at high states of charge (e.g., the H2 to H3 phase transition) can cause a sudden, sharp contraction of the lattice, which is a major contributor to the formation of intergranular microcracks.[\[1\]](#)[\[2\]](#)
- **Lithium Concentration Gradients:** During high-rate charging, a steep gradient of lithium-ion concentration can form between the surface and the core of a particle. This heterogeneity induces significant stress, promoting a fatigue-like cracking mechanism.[\[3\]](#)
- **Operating Conditions:** Cycling at high voltages or elevated temperatures accelerates the chemical and mechanical degradation processes that lead to crack formation.[\[1\]](#)[\[2\]](#)

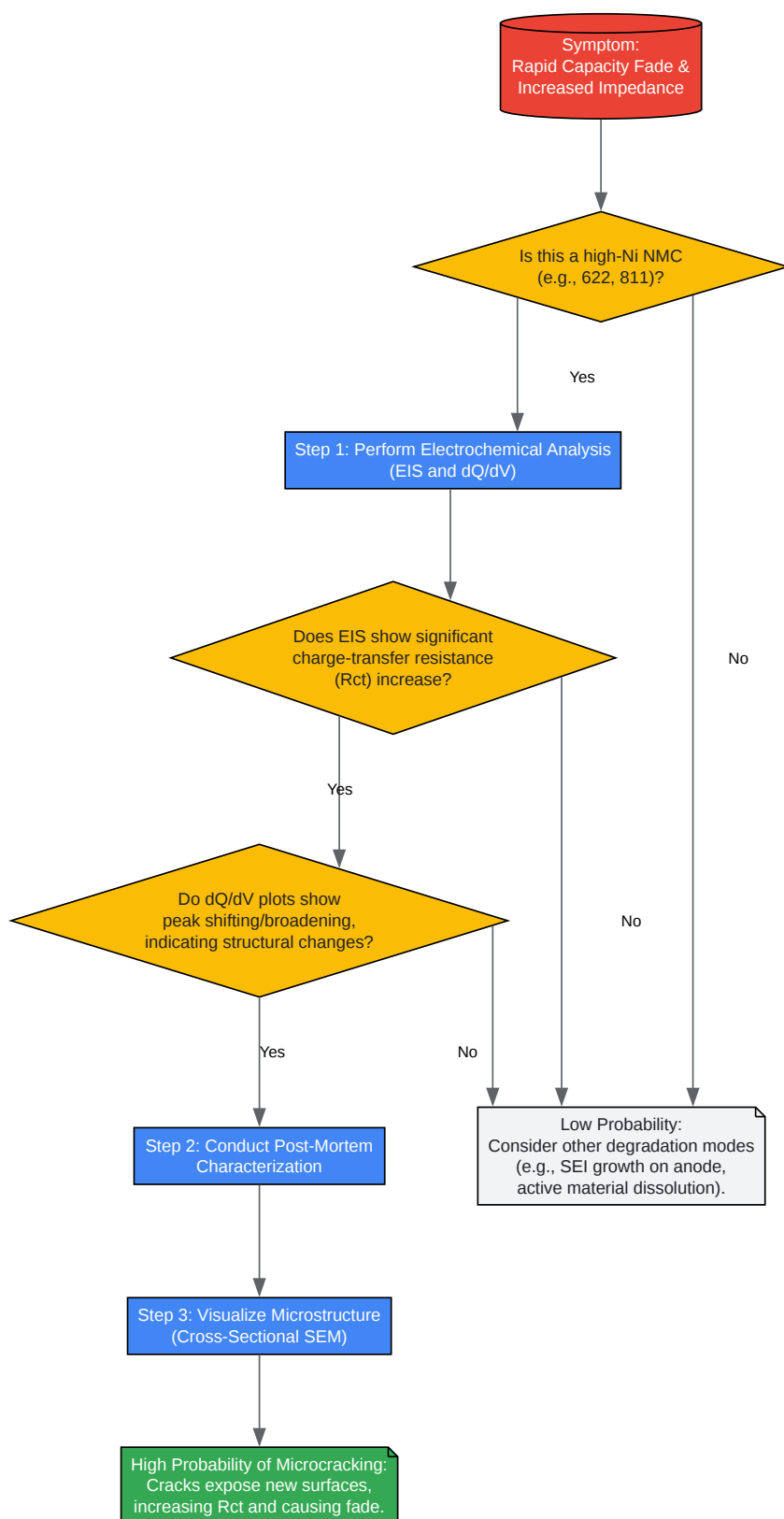
Q3: Can microcracks be reversed or healed during cycling?

Generally, no. While some minor cracks formed during charging may appear to close upon discharge, the damage is largely irreversible.[11] The initial fracture creates a weakened structure, and the penetration of electrolyte into the crack can lead to further degradation, preventing the crack from "healing."[12] Repeated cycling causes these cracks to propagate and worsen, leading to progressive performance decay.[2]

Troubleshooting Guide

Issue: My high-Ni NMC cell is exhibiting rapid capacity fade and a noticeable increase in impedance after only 100 cycles. Could microcracking be the cause?

This is a classic symptom of mechanical degradation within the cathode. This guide provides a logical workflow to diagnose the problem.



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Caption: Troubleshooting flowchart for diagnosing microcracks.

Experimental Protocols & Workflows

Accurate detection and quantification of microcracks are crucial for understanding degradation mechanisms.

Protocol 1: Cross-Sectional SEM for Microcrack Visualization

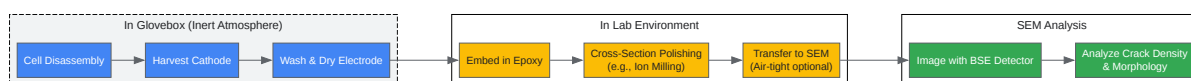
Scanning Electron Microscopy (SEM) is a powerful technique for directly observing microcracks.^[2] High-quality sample preparation is essential.

Objective: To prepare a clean, artifact-free cross-section of an NMC secondary particle for imaging.

Methodology:

- **Cell Disassembly:** Carefully disassemble the cycled cell in an argon-filled glovebox to prevent air exposure. Harvest the cathode electrode.
- **Sample Washing:** Gently rinse the harvested electrode with a solvent like dimethyl carbonate (DMC) to remove residual electrolyte salts and dry it under vacuum.
- **Embedding & Mounting:** Embed a small piece of the electrode in a conductive epoxy resin and allow it to cure completely. This provides mechanical support during polishing.
- **Polishing:** The goal is to create a perfectly flat surface that cuts through the NMC particles.
 - **Mechanical Polishing:** A traditional method involving grinding with successively finer abrasive papers and diamond slurries. This can sometimes introduce artifacts.
 - **Broad Ion Beam (BIB) Milling:** A preferred method for creating a clean, damage-free surface.^[13] An argon ion beam is used to mill away material, producing a high-quality cross-section.^{[13][14]}
- **SEM Imaging:**
 - Transfer the polished sample to the SEM chamber, using an air-tight transfer holder if possible to prevent surface contamination.^[13]

- Use a backscattered electron (BSE) detector, which provides excellent compositional contrast, making it easy to distinguish the NMC particles, binder, and voids/cracks.
- Start at low magnification to locate the electrode layer and then increase magnification (e.g., 10,000x to 50,000x) to resolve individual particles and the cracks within them.[15]

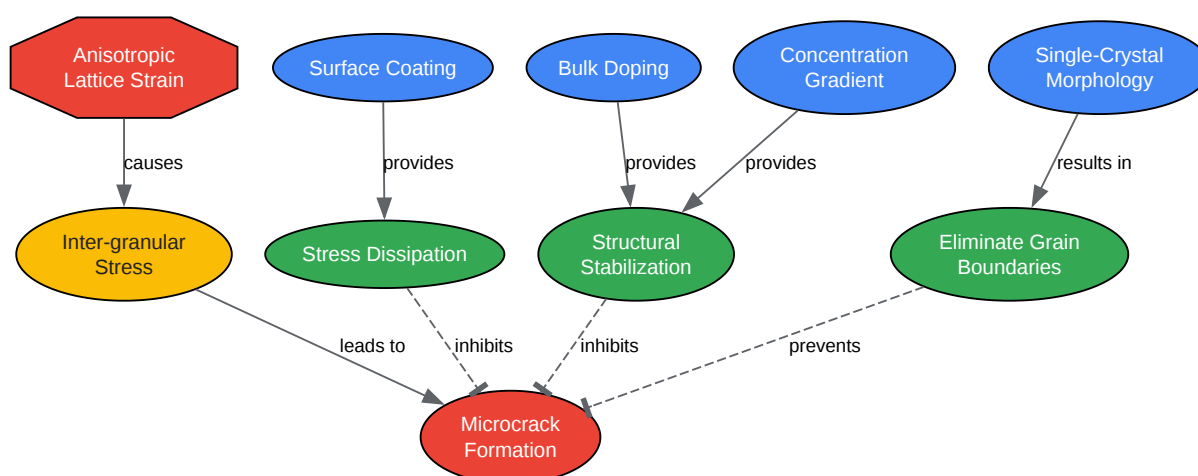


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Caption: Experimental workflow for microcrack detection via SEM.

Mitigation Strategies for Microcrack Formation

Several advanced material engineering strategies have been developed to suppress crack formation and improve the structural integrity of NMC particles.



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References

- 1. The genesis and control of microcracks in nickel-rich cathode materials for lithium-ion batteries - Sustainable Energy & Fuels (RSC Publishing) DOI:10.1039/D3SE00844D [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. Insights into Fast-Charge-Induced Cracking and Bulk Structural Deterioration of Ni-Rich Layered Cathodes for Lithium-Ion Batteries - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Anisotropic Lattice Strain and Mechanical Degradation of High- and Low-Nickel NCM Cathode Materials for Li-Ion Batteries | Semantic Scholar [semanticscholar.org]
- 9. researchgate.net [researchgate.net]
- 10. Item - Anisotropic Lattice Strain and Mechanical Degradation of High- and Low-Nickel NCM Cathode Materials for Li-Ion Batteries - figshare - Figshare [figshare.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. documents.thermofisher.com [documents.thermofisher.com]
- 14. documents.thermofisher.com [documents.thermofisher.com]
- 15. nottingham.ac.uk [nottingham.ac.uk]
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